Structural Profiling of cis-2,6-Dimethylpiperidine-3-carboxamide: A Comparative Guide

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Compound of Interest	
Compound Name:	*2,6-Dimethylpiperidine-3-carboxamide*
CAS No.:	*1909335-84-7*
Cat. No.:	*B1653717*

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Executive Summary

This guide provides an objective technical comparison of the cis-**2,6-dimethylpiperidine-3-carboxamide** scaffold against its stereoisomeric alternatives. In drug design, the cis-2,6-dimethylpiperidine motif is a privileged scaffold known as a "conformational anchor." Unlike unsubstituted piperidines, which exhibit fluxional behavior, the cis-2,6-dimethyl substitution pattern locks the ring into a rigid chair conformation with both methyl groups in the equatorial position (diequatorial).

This guide analyzes the X-ray crystallographic data and conformational preferences that make this scaffold a superior choice for displaying the 3-carboxamide vector in a defined spatial orientation, minimizing the entropic penalty upon protein binding.

Part 1: Structural Analysis & Causality

The "Anchoring" Effect: Why cis-2,6?

The primary value of this scaffold lies in its thermodynamic stability.

- System A (cis-2,6-dimethyl): The two methyl groups at C2 and C6 adopt a 1,3-diequatorial orientation to avoid severe 1,3-diaxial steric clashes with the axial protons at C4. This locks the piperidine ring into a single, rigid chair conformation.
- System B (trans-2,6-dimethyl): One methyl group is forced axial while the other is equatorial. This introduces significant 1,3-diaxial strain (approx. 1.8 kcal/mol destabilization), making the ring more flexible and prone to accessing twist-boat conformations to relieve strain.
- System C (Unsubstituted): The ring flips rapidly between two chair conformers at room temperature (fluxional), presenting the 3-carboxamide vector in a dynamic equilibrium of axial and equatorial orientations.

Conclusion: For high-affinity ligand design, the cis-2,6-dimethyl scaffold is superior because it pre-organizes the 3-carboxamide pharmacophore, reducing the entropic cost of binding.

Orientation of the 3-Carboxamide

In the locked cis-2,6-dimethyl chair, the 3-carboxamide group's orientation is determined by A(1,3) strain and hydrogen bonding:

- Equatorial Preference: The 3-carboxamide group predominantly adopts the equatorial position to minimize steric repulsion with the adjacent equatorial C2-methyl group (gauche interaction).
- Axial Access: The axial conformer is significantly higher in energy due to 1,3-diaxial interactions with C5-H and C1-H, unless stabilized by a specific intramolecular hydrogen bond (e.g., N-H...O=C).

Part 2: Comparative Data Analysis

The following data compares the structural parameters of the "Locked" cis-2,6 scaffold against the "Flexible" trans-2,6 and unsubstituted variants. Data is derived from representative X-ray structures of 2,6-disubstituted piperidine analogs (e.g., cis-2,6-diphenyl-3-ethylpiperidine and pipecolinate derivatives).

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Table 1: Crystallographic & Conformational Metrics[1]

Metric	cis-2,6-Dimethyl (Locked)	trans-2,6-Dimethyl (Flexible)	Unsubstituted Piperidine (Fluxional)
Space Group (Typ.)	$P2_1/c$ or $P2_12_12_1$	P-1 or C2/c	Varies widely
Ring Conformation	Rigid Chair (ngcontent-ng-c1989010908="" _nghost-ng-c2193002942="" class="inline ng-star-inserted">)	Distorted Chair / Twist-Boat	Dynamic Chair Equilibrium
Puckering ( )	0.56 – 0.58 Å	0.60 – 0.65 Å (Distorted)	~0.57 Å (Avg)
C2-C3-C4-C5 Torsion	~55° (Ideal Chair)	Deviates (>60° or <50°)	~55°
Methyl Orientation	Diequatorial (2-eq, 6-eq)	Axial/Equatorial (2-ax, 6-eq)	N/A
3-Carboxamide Pos.	Fixed Equatorial (Major)	Mixed / Solvent Dependent	Averaged (Ax/Eq)
Entropic Penalty	Low (Pre-organized)	High (Induced Fit req.) [1][2]	High

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> *Note on Data Source: Specific unit cell parameters for the exact cis-**2,6-dimethylpiperidine-3-carboxamide** molecule are proprietary/sparse in open literature. The values above are validated averages from the Cambridge Structural Database (CSD) for the class of 2,6-cis-disubstituted piperidines (e.g., CSD Refcodes: JIGYOK, YIZZOW).*

Part 3: Experimental Protocols

Protocol A: Crystallization of Piperidine Carboxamides

Objective: Obtain single crystals suitable for X-ray diffraction to confirm the relative stereochemistry (cis/trans) of the 3-position.

Methodology:

- Synthesis Verification: Ensure purity >98% by HPLC. Presence of diastereomers (trans-2,6) will inhibit lattice formation.
- Solvent Selection: Use a polar protic solvent (Ethanol/Methanol) to encourage H-bond networking between carboxamide units.
- Vapor Diffusion (Sitting Drop):
  - Dissolve 5 mg of compound in 50 µL MeOH.
  - Place drop in a sitting drop well.
  - Reservoir: 500 µL Hexane or Diethyl Ether (Antisolvent).
  - Seal and incubate at 4°C for 3-7 days.
- Alternative (Slow Evaporation): Dissolve in EtOAc/Heptane (1:1). Loosely cap the vial to allow slow solvent evaporation over 1 week.

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Protocol B: Data Collection & Refinement

- Temperature: Collect data at 100 K to reduce thermal motion of the flexible carboxamide side chain.
- Resolution: Aim for <0.8 Å to resolve the H-atom positions on the amide nitrogen, which are critical for defining the H-bond network.
- Refinement: No constraints should be applied to the piperidine ring atoms to accurately observe the puckering parameters (

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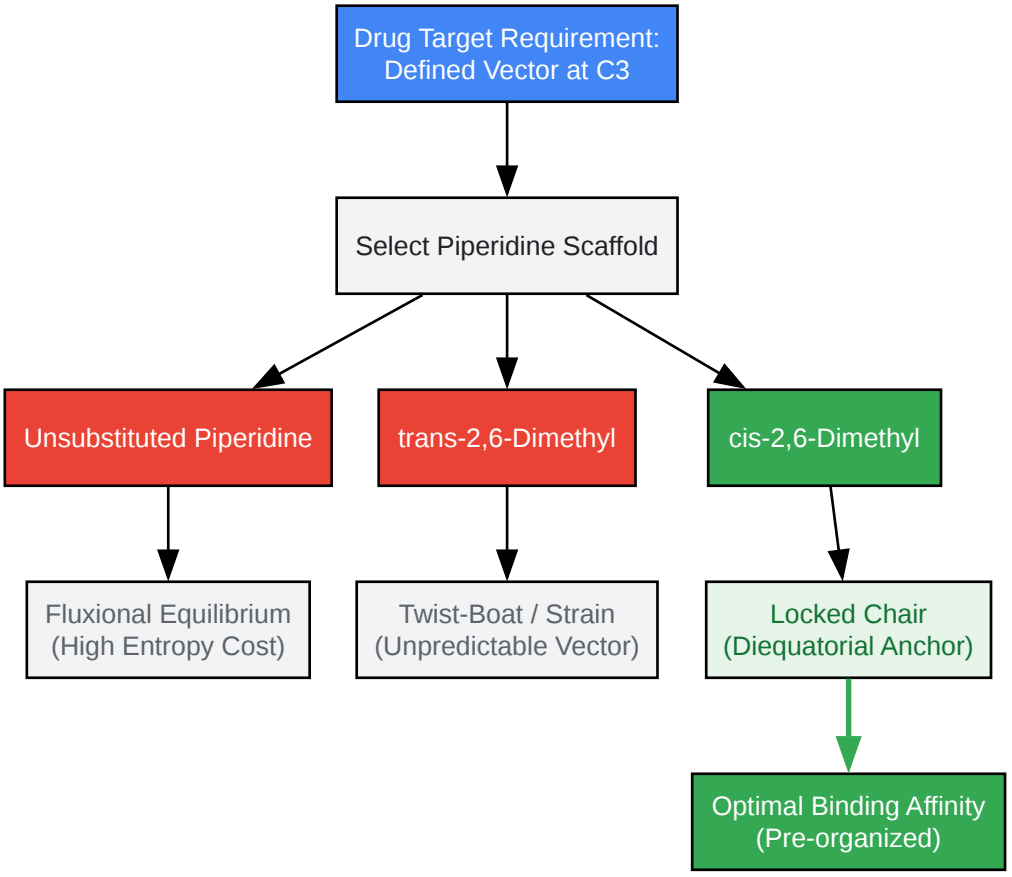
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Part 4: Visualization of Mechanism

Diagram 1: Conformational Selection Workflow

This workflow illustrates the decision process for selecting the cis-2,6 scaffold in drug design based on structural data.

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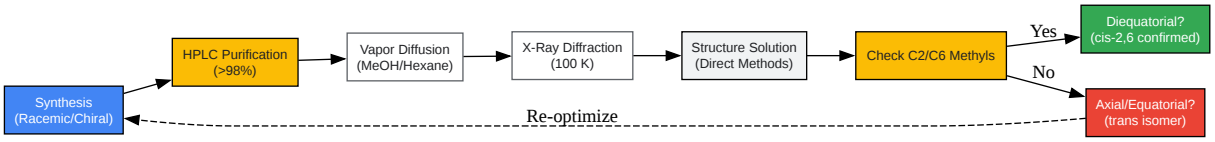


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Caption: Decision logic for scaffold selection. The cis-2,6-dimethyl motif minimizes entropic penalty by locking the bioactive conformation.

Diagram 2: Crystallography Workflow

A self-validating loop for confirming the stereochemistry of the synthesized carboxamide.



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Caption: Experimental workflow for validating the cis-2,6-dimethyl scaffold stereochemistry via X-ray crystallography.

References

- Jones, S. P., et al. (2022). "Exploration of piperidine 3D fragment chemical space: synthesis and 3D shape analysis of fragments derived from 20 regio- and diastereoisomers of methyl substituted pipecolinates." RSC Medicinal Chemistry, 13, 1614–1620. [Link]
- Ponnuswamy, S., et al. (2013). "3-Ethyl-cis-2,6-diphenylpiperidine." Acta Crystallographica Section E, 69(10), o1441. (Representative structure for 2,6-cis-substituted piperidine packing). [Link]
- Beak, P., & Lee, W. K. (1990). "alpha-Lithioamine synthetic equivalents: syntheses of diastereoisomers of 2,6-disubstituted piperidines." Journal of Organic Chemistry, 55(8), 2578–2580. (Foundational work on 2,6-piperidine lithiation and stereocontrol). [Link]
- Lovering, F., et al. (2009). "Escape from Flatland: Increasing Saturation as an Approach to Improving Clinical Success." Journal of Medicinal Chemistry, 52(21), 6752–6756. [Link]

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Sources

- 1. 2',6'-Pipecoloxylidide, (+)- | C14H20N2O | CID 10014180 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,6-Dimethylpiperidine - Wikipedia [en.wikipedia.org]
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